

Cardiac Safety Events from Clinical Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: TAS0728

CAS No.: 2088323-16-2

Cat. No.: S544575

Get Quote

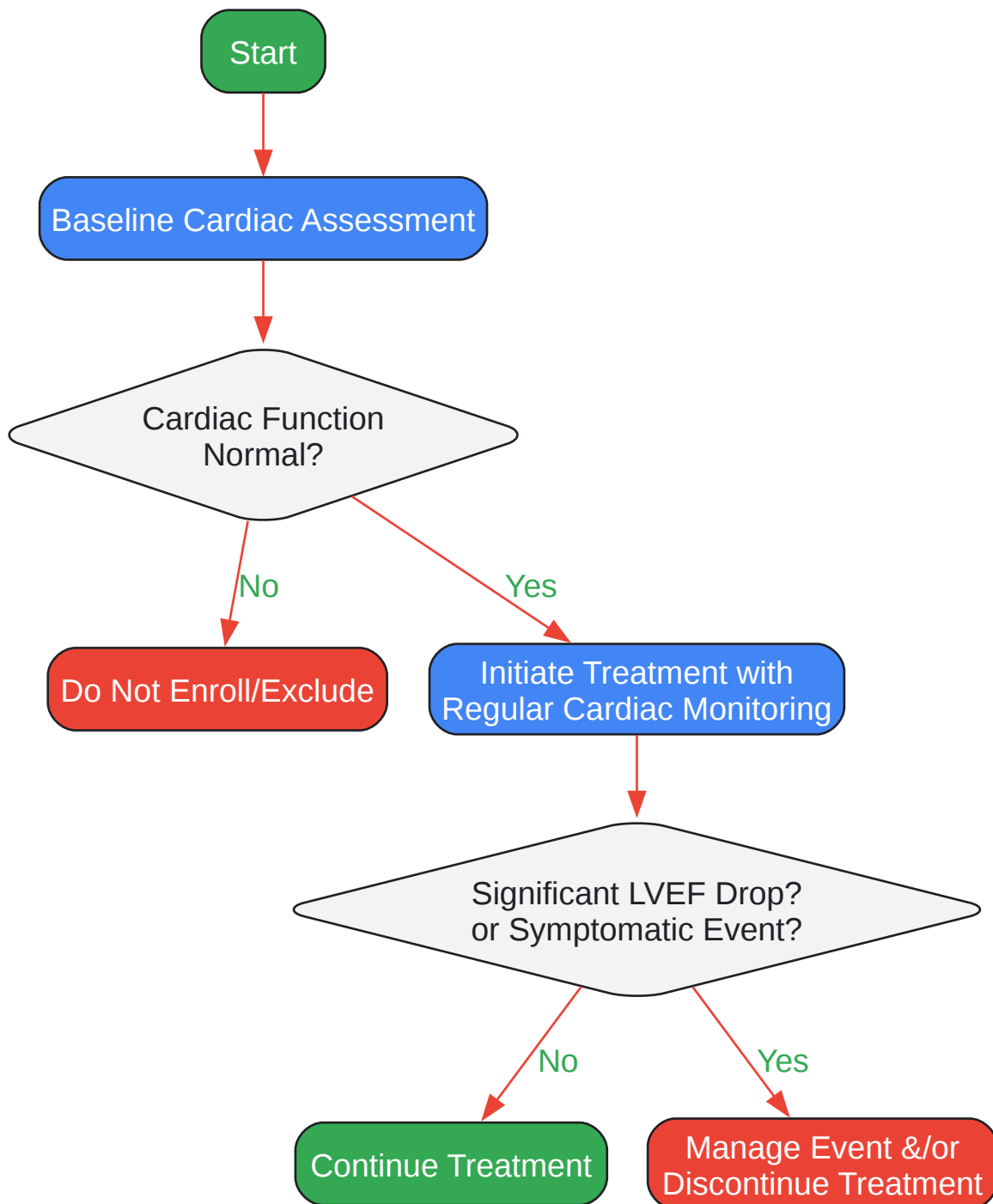
The phase I study of **TAS0728** in patients with advanced solid tumors reported the following key safety events [1] [2]:

Event Description	Dose Level	Outcome	Relationship to TAS0728
Fatal cardiac arrest	150 mg, twice daily	Occurred after 1 cycle (21 days) of treatment	Could not be excluded due to temporal association [1] [2]
Grade 3 diarrhea	200 mg and 150 mg, twice daily	Lasted >48 hours; was dose-limiting	Defined as a Dose-Limiting Toxicity (DLT) [1]

The study sponsor concluded that the overall risk-benefit ratio no longer favored continuing the trial, and the maximum tolerated dose (MTD) was not established [1] [3].

General HER2 Inhibitor Cardiac Monitoring Considerations

While **TAS0728** is a covalent-binding HER2 inhibitor, other approved HER2-targeted therapies like Trastuzumab are known to carry a risk of cardiotoxicity, such as dilated cardiomyopathy and reduced left ventricular ejection fraction (LVEF) [4]. The following workflow outlines a general approach to cardiac monitoring for high-risk therapeutics, which can be adapted for investigational agents:



[Click to download full resolution via product page](#)

For research involving **TAS0728**, consider these monitoring principles derived from standard practices for HER2-targeted agents [4]:

- **Baseline Assessment:** Normal cardiac function should be a prerequisite before initiating studies. This often includes measuring baseline **Left Ventricular Ejection Fraction (LVEF)** via

echocardiogram (ECHO) or Multi-Gated Acquisition (MUGA) scan [4].

- **Proactive Monitoring:** Implement regular cardiac function assessments throughout the treatment period. For clinical trials, this is typically done at specific intervals (e.g., every 3 months) [4].
- **Endpoint Definition:** Pre-define the criteria for a significant cardiac event. A documented decrease in LVEF $\geq 10\%$ is a commonly used threshold in oncology trials for cardiotoxicity [4].

Guidance for Researchers

- **Consult the Preclinical Profile:** Review the preclinical data for **TAS0728**, which noted selectivity for HER2 over wild-type EGFR but did not report overt cardiac toxicity in animal models [5]. This suggests any cardiac effect in humans may be an off-target or unexpected event.
- **Adhere to Clinical Protocols:** If working within the context of a clinical trial, follow the study's specific safety monitoring plan, which would include detailed cardiac assessment schedules and management guidelines for adverse events.
- **Adopt a Conservative Approach:** Given the reported fatal event in the phase I trial, a highly conservative monitoring strategy is warranted in any research setting involving **TAS0728**.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. A first-in-human phase I study of TAS , an oral covalent binding... 0728 [pubmed.ncbi.nlm.nih.gov]
2. A first-in-human phase I study of TAS0728, an oral covalent ... [pmc.ncbi.nlm.nih.gov]
3. in Solid Tumours with HER2 or HER3 Abnormalities TAS 0728 [hra.nhs.uk]
4. Depicting Biomarkers for HER2-Inhibitor Resistance [mdpi.com]
5. TAS0728, A Covalent-binding, HER2-selective Kinase ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Cardiac Safety Events from Clinical Data]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b5444575#tas0728-cardiac-safety-monitoring>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com